

Technical Support Center: Calystegine C1

Solubility and Handling Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Calystegine C1

CAS No.: 156705-04-3

Cat. No.: B1226956

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Welcome to the technical support center for **Calystegine C1**. This guide is designed for researchers, scientists, and drug development professionals to provide expert insights and practical solutions for handling **Calystegine C1**, a potent glycosidase inhibitor. As a polyhydroxylated nortropane alkaloid, its unique chemical structure presents specific solubility challenges that, when properly understood, can be easily overcome.^{[1][2][3]} This document provides in-depth, field-proven troubleshooting advice and detailed protocols to ensure the success of your experiments.

Section 1: Core Properties and Solubility Overview

A foundational understanding of **Calystegine C1**'s physicochemical properties is critical for its effective use. The molecule's multiple hydroxyl groups make it highly polar, while its nortropane nitrogen atom provides a basic character, which is the key to manipulating its solubility.^{[1][4]}

Table 1: Physical and Solubility Properties of **Calystegine C1**

Property	Value	Source
Chemical Formula	C₇H₁₃NO₅	[2] [4]
Molecular Weight	191.18 g/mol	[2] [4]
Appearance	White to off-white solid	N/A
pKa (Strongest Basic)	~7.92 (Predicted)	[1]
XLogP3	-3.4	[4] [5]
Predicted Water Solubility	837 g/L	
Qualitative Solubility	High water solubility, particularly in aqueous methanol/ethanol	[6]

| Recommended Storage | 2°C - 8°C (Solid) |[\[2\]](#) |

Section 2: Frequently Asked Questions (FAQs)

This section addresses the most common questions our team receives regarding **Calystegine C1**.

Q1: What is the best solvent for dissolving **Calystegine C1**?

Due to its highly polar structure, characterized by six hydrogen bond donors/acceptors and a low XLogP3 value of -3.4, the recommended primary solvent is water.[\[4\]](#)[\[5\]](#) Many researchers successfully use aqueous buffers, or co-solvent systems like methanol/water or ethanol/water, especially during extraction from natural sources.[\[6\]](#) For cell-based assays where sterility is paramount, sterile water or a buffered saline solution (e.g., PBS) is preferred.

Q2: I am struggling to dissolve **Calystegine C1** in neutral (pH 7.0-7.4) water. What am I doing wrong?

This is the most common challenge and stems directly from the compound's chemistry.

Calystegine C1 is a basic alkaloid.[\[1\]](#) At neutral or alkaline pH, its basic nitrogen is primarily in a neutral, free-base form, which is less soluble. To achieve maximum aqueous solubility, you must reduce the pH of the solvent.

The Causality: By acidifying the water (e.g., to pH 4-5), you donate a proton (H^+) to the basic nitrogen atom on the nortropane ring. This creates a protonated, cationic form of the molecule, which is essentially an in situ salt. This salt form is vastly more soluble in water. The predicted pKa of ~ 7.92 suggests that at any pH below this value, the soluble, protonated form will be favored.[1]

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Sources

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